# CAS number and identifiers for Octyl L-valinate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Octyl (2S)-2-amino-3-methylbutanoate* |
| *CAS No.:* | *1053618-29-3* |
| *Cat. No.:* | *B2643226* |

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An In-Depth Technical Guide to Octyl L-valinate: Synthesis, Characterization, and Applications in Drug Development

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of Octyl L-valinate, the octyl ester of the essential amino acid L-valine. As a lipophilic derivative of a fundamental biological building block, Octyl L-valinate represents a significant molecular tool for researchers, scientists, and professionals in the field of drug development. Its unique physicochemical properties, stemming from the conjugation of the branched-chain amino acid with an eight-carbon alkyl chain, make it a prime candidate for enhancing the therapeutic potential of various active pharmaceutical ingredients (APIs). This document will delve into the synthesis, analytical characterization, and prospective applications of Octyl L-valinate, with a particular focus on its role in prodrug strategies aimed at overcoming pharmacokinetic challenges.

## Chemical Identifiers and Physicochemical Properties

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While Octyl L-valinate is not a commonly cataloged commercial chemical and thus may not have an assigned CAS number, its chemical identity is unambiguously derived from its constituent parts: L-valine and 1-octanol. The key identifiers and predicted physicochemical properties are summarized below. These properties are foundational to understanding its behavior in both chemical and biological systems.

Table 1: Chemical Identifiers for Octyl L-valinate

| Identifier | Value |
|---|---|
| IUPAC Name | Octyl (2S)-2-amino-3-methylbutanoate |
| Molecular Formula | $C_{13}H_{27}NO_2$ |
| Molecular Weight | 229.36 g/mol |
| Canonical SMILES | CCCCCCCC(=O)ON |
| InChI Key | Derived from structure |

The addition of the octyl chain significantly alters the properties of the parent amino acid, L-valine, primarily by increasing its lipophilicity. This modification is central to its utility in drug delivery.

Table 2: Predicted Physicochemical Properties of Octyl L-valinate

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| Property | Predicted Value | Rationale and Significance |
|---|---|---|
| LogP (Octanol/Water) | ~3.5 - 4.5 | The octyl ester group dramatically increases lipophilicity compared to L-valine (-2.26)[1][2]. This is critical for enhancing membrane permeability. |
| Aqueous Solubility | Low | The long alkyl chain reduces solubility in aqueous media, a common trade-off for increased lipophilicity. Formulation strategies may be required for aqueous delivery systems. |
| Solubility in Organic Solvents | High | Expected to be readily soluble in solvents like dichloromethane, ethyl acetate, and methanol, facilitating synthesis and purification. |
| pKa | ~8.5 - 9.5 | The primary ionizable group is the α-amino group of the valine moiety. Its basicity is crucial for salt formation and pH-dependent interactions. |
| Physical State | Likely an oil or low-melting solid | Long-chain esters are often liquids or low-melting solids at room temperature. |

## Synthesis of Octyl L-valinate

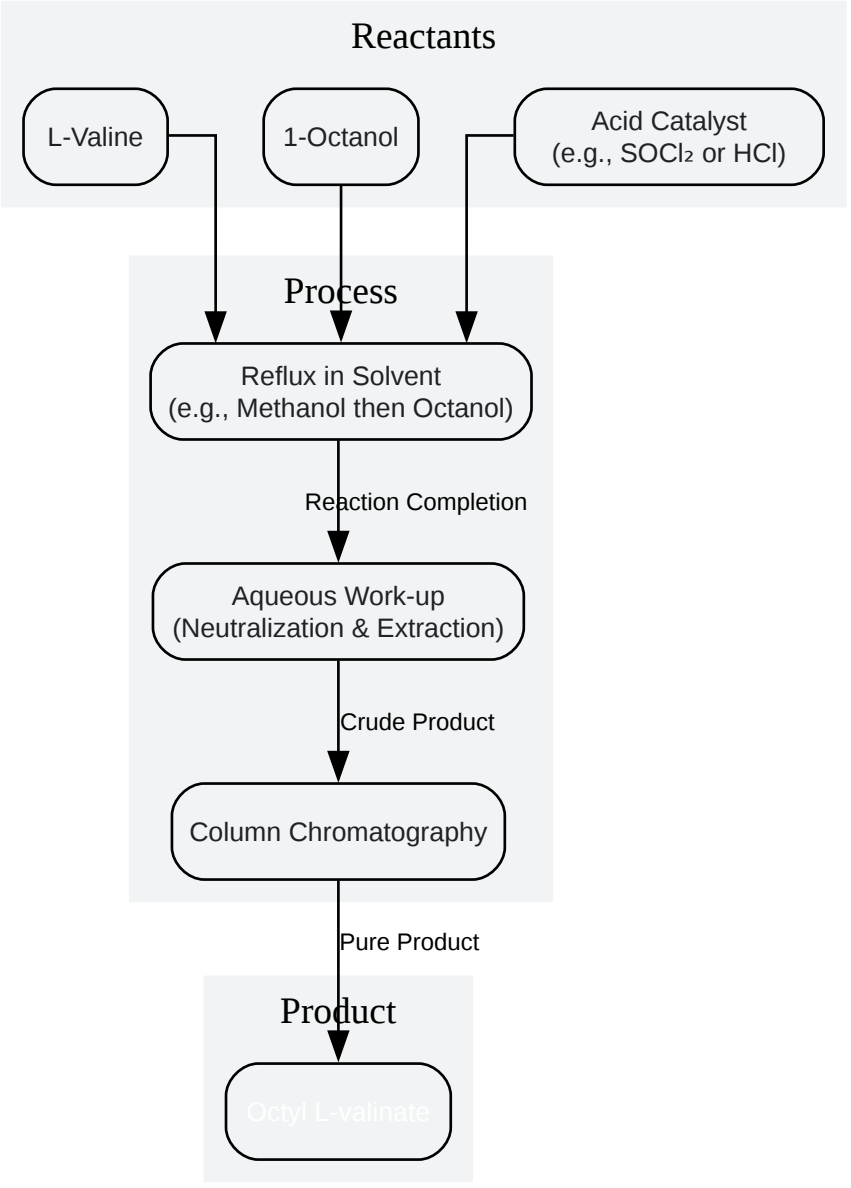
The synthesis of Octyl L-valinate is typically achieved through the esterification of L-valine with 1-octanol. The most common laboratory-scale method is the Fischer-Speier esterification, which involves reacting the amino acid and alcohol in the presence of a strong acid catalyst.

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# Fischer-Speier Esterification Protocol

This protocol describes a standard procedure for the synthesis of amino acid esters.

Core Principle: The carboxylic acid of L-valine is protonated by a strong acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl group of 1-octanol. The reaction is reversible, so it is driven to completion by removing the water formed as a byproduct.




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Caption: Workflow for the synthesis of Octyl L-valinate via Fischer esterification.

Step-by-Step Methodology:

- Preparation of L-valine methyl ester hydrochloride (Intermediate): A common strategy involves first creating a more reactive ester intermediate. In a round-bottom flask, suspend L-valine (1.0 eq) in anhydrous methanol. Cool the mixture in an ice bath to approximately -10°C.[3]
- Addition of Thionyl Chloride: Slowly add thionyl chloride ($SOCl_2$) (1.3 eq) dropwise to the stirred suspension.[3] The temperature should be maintained below 0°C during the addition. This in situ generates HCl gas and facilitates the formation of the methyl ester.
- Reaction: After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, followed by refluxing for 7-9 hours to ensure complete conversion to L-valine methyl ester hydrochloride.[3]
- Transesterification: After removing the methanol under reduced pressure, add 1-octanol and a suitable catalyst for transesterification, and heat the mixture.
- Work-up: After the reaction is complete, cool the mixture and dilute it with an organic solvent like ethyl acetate. Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid) and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude product can be purified by silica gel column chromatography to yield pure Octyl L-valinate.

## Alternative Synthesis: Enzymatic Esterification

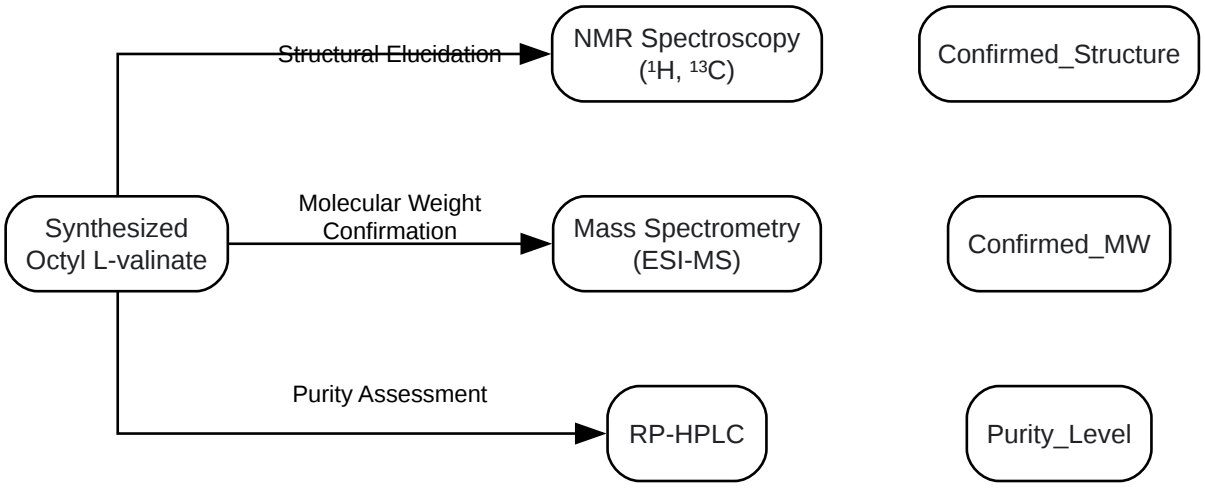
For a greener and more selective approach, enzymatic synthesis using lipases is a viable alternative.[4]

Core Principle: Immobilized lipases, such as Candida antarctica lipase B (CALB), can catalyze the esterification reaction under milder, solvent-free conditions. This method avoids harsh acidic conditions and can offer high selectivity.[4]

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# Analytical Characterization

Confirming the identity and purity of newly synthesized Octyl L-valinate is paramount. A combination of spectroscopic and chromatographic techniques is employed for this purpose.




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Caption: Standard analytical workflow for the characterization of Octyl L-valinate.

Table 3: Expected Analytical Data for Octyl L-valinate

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| Technique | Expected Results |
|---|---|
| $^{1}$H NMR | - Triplet around 0.9 ppm (3H, methyl group of octyl chain).- Multiplet around 1.3 ppm (10H, methylene groups of octyl chain).- Multiplet around 1.6 ppm (2H, methylene group β to the ester oxygen).- Doublets around 0.9-1.0 ppm (6H, two methyl groups of valine).- Multiplet around 2.1-2.3 ppm (1H, β-proton of valine).- Doublet around 3.5-3.7 ppm (1H, α-proton of valine).- Broad singlet for the amino protons ($NH_2$).- Triplet around 4.1 ppm (2H, methylene group α to the ester oxygen).[5] |
| $^{13}$C NMR | - Peaks around 14 ppm (methyl of octyl).- Series of peaks between 22-32 ppm (methylene of octyl).- Peaks around 17-19 ppm (methyls of valine).- Peak around 30-32 ppm (β-carbon of valine).- Peak around 58-60 ppm (α-carbon of valine).- Peak around 65 ppm ($OCH_2$ of octyl).- Peak around 173-175 ppm (carbonyl carbon).[5] |
| Mass Spectrometry (ESI-MS) | Expected $[M+H]^+$ ion at m/z 230.2. |
| RP-HPLC | A single major peak indicating high purity on a C18 column with a gradient of water and acetonitrile/methanol containing 0.1% formic acid. Detection can be challenging due to the lack of a strong chromophore; derivatization or use of an Evaporative Light Scattering Detector (ELSD) may be necessary.[6] |

## Applications in Drug Development: The Prodrug Strategy

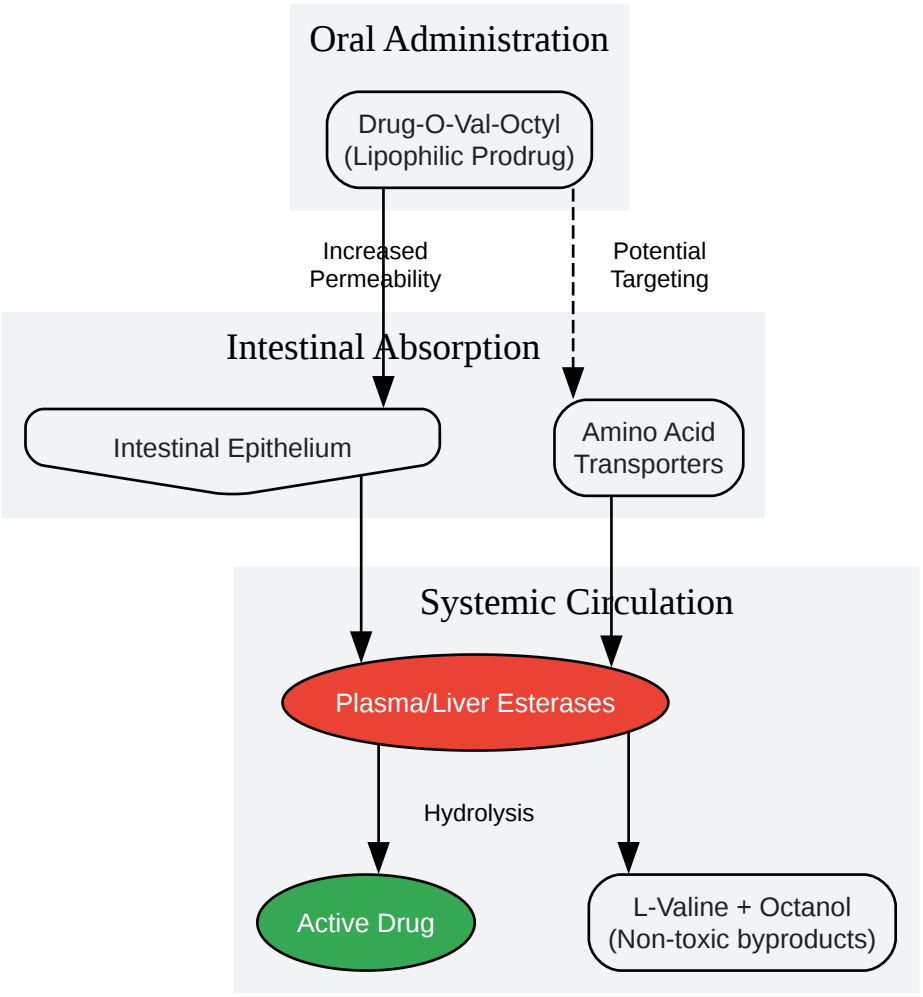
The primary rationale for synthesizing Octyl L-valinate in a pharmaceutical context is its potential as a prodrug moiety. Prodrugs are inactive precursors that are converted into active

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drugs within the body. This strategy is often employed to overcome poor pharmacokinetic properties of an API, such as low oral bioavailability.[7][8]

## Enhancing Lipophilicity and Membrane Permeability

Many drugs exhibit poor absorption from the gastrointestinal tract due to low lipophilicity, which hinders their ability to cross the lipid-rich cell membranes of the intestinal epithelium. By covalently attaching a lipophilic promoiety like Octyl L-valinate to a polar drug, the overall lipophilicity of the resulting prodrug is significantly increased.[7][9] This enhanced lipophilicity facilitates passive diffusion across cellular barriers.




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Caption: The prodrug concept: Octyl L-valinate enhances drug absorption and is cleaved to release the active drug.

## Targeting Amino Acid Transporters

The L-valine component of the molecule can potentially be recognized by amino acid transporters expressed on the surface of intestinal epithelial cells.[10][11] This could lead to carrier-mediated uptake, further enhancing the absorption of the prodrug from the gut. This dual mechanism of enhanced passive diffusion and potential active transport makes amino acid esters attractive promoieties.

## Bioconversion to the Active Drug

Once the prodrug is absorbed into systemic circulation, the ester bond linking the drug to Octyl L-valinate is designed to be labile. It is readily cleaved by ubiquitous esterase enzymes present in the plasma, liver, and other tissues, releasing the active parent drug.[8] The byproducts of this hydrolysis are L-valine and 1-octanol, which are generally considered to have low toxicity at the concentrations produced.[1][4]

# Safety and Toxicology Considerations

As Octyl L-valinate is a novel chemical entity, specific toxicological data is not available. A preliminary safety assessment must be based on its constituent components and the ester linkage.

- L-Valine: An essential amino acid, generally recognized as safe (GRAS) and a normal component of the human diet. High doses of amino acid supplements can have side effects, but the amount released from a therapeutic dose of a prodrug is expected to be well within safe limits.[1]
- 1-Octanol: Used in fragrances and as a food additive. It has established toxicity data, and the risk would depend on the dose and frequency of administration of the prodrug.
- Ester Linkage: Ester hydrolysis is a common metabolic pathway in humans.

Crucially, any drug candidate utilizing an Octyl L-valinate promoiety would require a full, rigorous toxicological evaluation as part of preclinical development. This includes assessing the

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toxicity of the intact prodrug and its metabolites.

## Conclusion

Octyl L-valinate stands as a purpose-designed molecule for medicinal chemistry and drug development. While not a therapeutic agent in itself, its value lies in its potential to unlock the therapeutic efficacy of drugs hampered by poor bioavailability. By providing a lipophilic and potentially transporter-targeted promoiety, it offers a rational strategy to enhance drug absorption. The straightforward synthesis and well-defined analytical characterization pathways make it an accessible tool for researchers. As the demand for orally administered therapeutics grows, the exploration of novel prodrug strategies, including the use of lipophilic amino acid esters like Octyl L-valinate, will continue to be a vital area of pharmaceutical science.

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